

Safeguarding Researchers: A Comprehensive Guide to Handling Roxatidine

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Compound of Interest

Compound Name: Roxatidine

Cat. No.: B1205453

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For laboratory professionals engaged in research and development, ensuring personal safety and proper handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Roxatidine**, a histamine H2 receptor antagonist. The following procedural guidance is designed to be a preferred resource for laboratory safety and chemical handling, fostering a culture of safety and trust.

Hazard Identification and Classification

Roxatidine and its salt, **Roxatidine** Acetate Hydrochloride, are classified as harmful if swallowed.^{[1][2][3]} It is crucial to handle this compound with care to avoid accidental ingestion.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against exposure. The following table summarizes the recommended personal protective equipment when handling **Roxatidine**.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3][4]
Skin Protection	Protective Gloves	Handle with chemical-resistant gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use.[5][6]
Protective Clothing	Wear impervious clothing.[3][6] A disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is recommended.[7]	
Respiratory Protection	Respirator	Generally not required under normal handling conditions with adequate ventilation.[5] However, if exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[3][4]

Operational Handling Procedures

A systematic approach to handling **Roxatidine** from receipt to disposal minimizes the risk of exposure and contamination.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5] For long-term stability, **Roxatidine** Acetate (hydrochloride) should be stored at -20°C.[8]

2. Preparation and Use:

- Ensure adequate ventilation in the work area.[3][6]
- Work within a designated area, such as a chemical fume hood, especially when handling the powdered form to avoid dust formation.[5]
- Before handling, put on all required PPE as detailed in the table above.
- When weighing or transferring the solid, use techniques that minimize dust generation.
- For creating solutions, dissolve the compound in an appropriate solvent as specified in the experimental protocol. **Roxatidine** acetate (hydrochloride) is soluble in water, ethanol, and DMSO.[8] Aqueous solutions are not recommended for storage for more than one day.[8]
- Wash hands thoroughly after handling the compound.[1][2][3][8]
- Do not eat, drink, or smoke in the laboratory area where **Roxatidine** is being handled.[1][2][3]

3. Spill Management:

- In case of a spill, avoid breathing dust.[1]
- Mechanically pick up the spilled solid.[1]
- Place the spilled material into a suitable, closed container for disposal.[5]
- Clean the spill area thoroughly.

First-Aid Measures

In the event of accidental exposure, immediate action is critical.

Exposure Route	First-Aid Procedure
If Swallowed	Rinse mouth with water.[2][3][5] Call a poison center or doctor if you feel unwell.[1][2]
If Inhaled	Move the person into fresh air.[3][5]
On Skin Contact	Wash off with soap and plenty of water.[5]
On Eye Contact	Flush eyes with water as a precaution.[5]

Disposal Plan

Proper disposal of **Roxatidine** and its containers is essential to prevent environmental contamination and accidental exposure.

- All waste materials, including unused **Roxatidine**, contaminated lab supplies (e.g., gloves, weighing paper), and empty containers, must be disposed of in accordance with local, regional, national, and international regulations.[1][2]
- Dispose of contents and containers in an approved waste disposal plant.
- Do not allow the product to enter drains.[5]

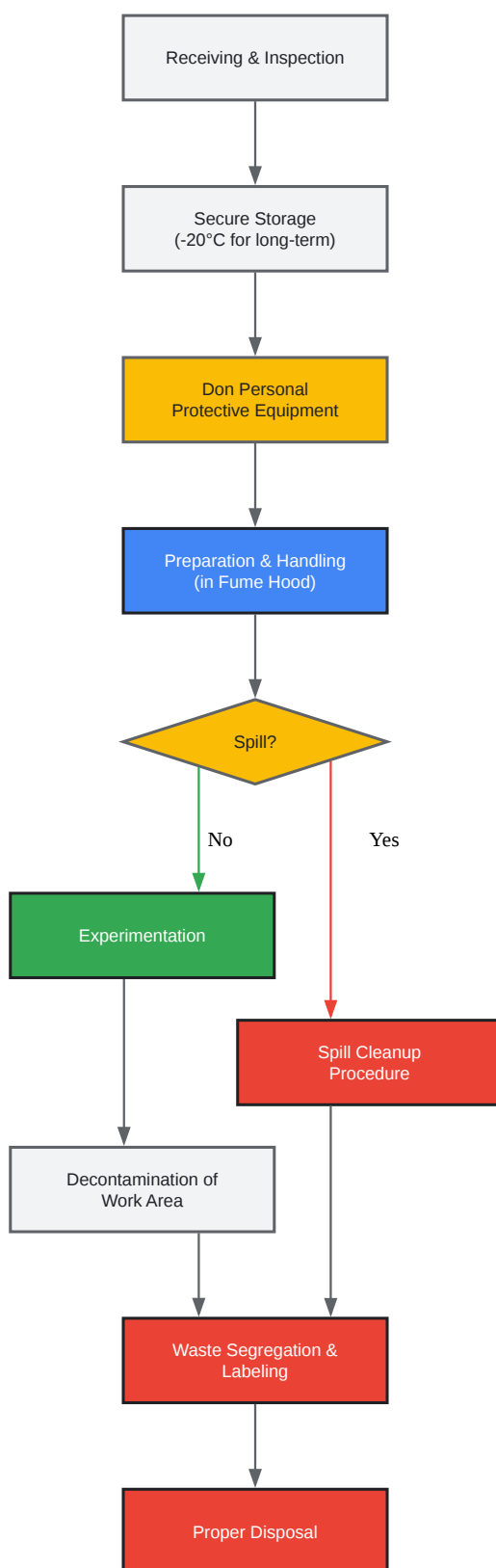
Quantitative Toxicity Data

The following table provides acute toxicity data for **Roxatidine** Acetate (hydrochloride). It is important to note that occupational exposure limits (such as TLV or PEL) have not been established for this compound.[1][2]

Test	Route	Species	Value
LD50	Oral	Mouse	509 mg/kg[1]
LD50	Oral	Rat	755 mg/kg[1]
LD50	Intraperitoneal	Rat	227 mg/kg[1]
LD50	Subcutaneous	Mouse	384 mg/kg[1]
LD50	Subcutaneous	Rat	595 mg/kg[1]
LD50	Intravenous	Mouse	83 mg/kg[1]
LD50	Intravenous	Rat	110 mg/kg[1]

Workflow for Safe Handling of Roxatidine

The following diagram illustrates the standard operating procedure for handling **Roxatidine** in a laboratory setting.



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